

Cardo-ring structure in 9,9-Bis(4-hydroxyphenyl)fluorene

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Compound of Interest

Compound Name: 9,9-Bis(4-hydroxyphenyl)fluorene

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An In-depth Technical Guide on the Cardo-Ring Structure of **9,9-Bis(4-hydroxyphenyl)fluorene** (BHPF)

Introduction

9,9-Bis(4-hydroxyphenyl)fluorene (BHPF), also known as Bisphenol FL, is a bisphenol compound distinguished by its unique "cardo" structure. The term "cardo," derived from the Latin word for "loop," refers to the fluorene group where the C9 carbon is part of the polymer backbone and is also a component of the orthogonal fluorene ring system.^{[1][2]} This rigid, bulky, and spirocyclic structure imparts exceptional properties to the molecule and the polymers derived from it.^[3]

BHPF serves as a critical monomer and modifier in the synthesis of high-performance functional polymers, including polycarbonates, epoxy resins, polyesters, and polyarylene ethers.^{[4][5][6]} The incorporation of the fluorene cardo-ring enhances thermal stability, mechanical strength, optical properties, and chemical resistance in these materials, making them suitable for demanding applications in the aerospace, electronics, and automotive industries.^{[1][7]}

Beyond its role in materials science, BHPF has garnered significant attention from toxicologists and drug development professionals. It is recognized as an endocrine disruptor and has demonstrated various biological activities, including anti-estrogenic effects.^{[6][8]} Recent studies have explored its neurotoxicity, developmental toxicity, and potential as an antimicrobial agent, highlighting its complex interactions with biological systems.^{[9][10][11]} This guide provides a

comprehensive technical overview of the structure, synthesis, properties, and applications of BHPF, with a focus on data-driven insights and detailed experimental methodologies for researchers.

Chemical Structure and Physicochemical Properties

The defining feature of BHPF is the fluorene moiety, where two hydroxyphenyl groups are attached to the same carbon atom (C9) of the fluorene ring system. This arrangement creates a three-dimensional, rigid structure that restricts the rotational motion of the polymer chains, leading to significantly higher glass transition temperatures (T_g) and improved thermal stability. [\[3\]](#)

Data Presentation: Physicochemical and Spectroscopic Properties

The quantitative properties of BHPF are summarized below for easy reference.

Table 1: Physicochemical Properties of **9,9-Bis(4-hydroxyphenyl)fluorene**

Property	Value	Reference(s)
CAS Number	3236-71-3	[12] [13]
Molecular Formula	C ₂₅ H ₁₈ O ₂	[8] [13]
Molecular Weight	350.417 g/mol	[8] [13]
Appearance	White to tan crystalline powder/chunks	[4] [13] [14]
Melting Point	224-226 °C	[4] [6] [14]
Boiling Point	526.4 °C at 760 mmHg	[4] [14]
Density	1.288 g/cm ³	[4] [13] [14]
Flash Point	241 °C	[4] [14]
Water Solubility	Insoluble	[4] [15]

| Refractive Index | 1.71 | [\[4\]](#)[\[14\]](#) |

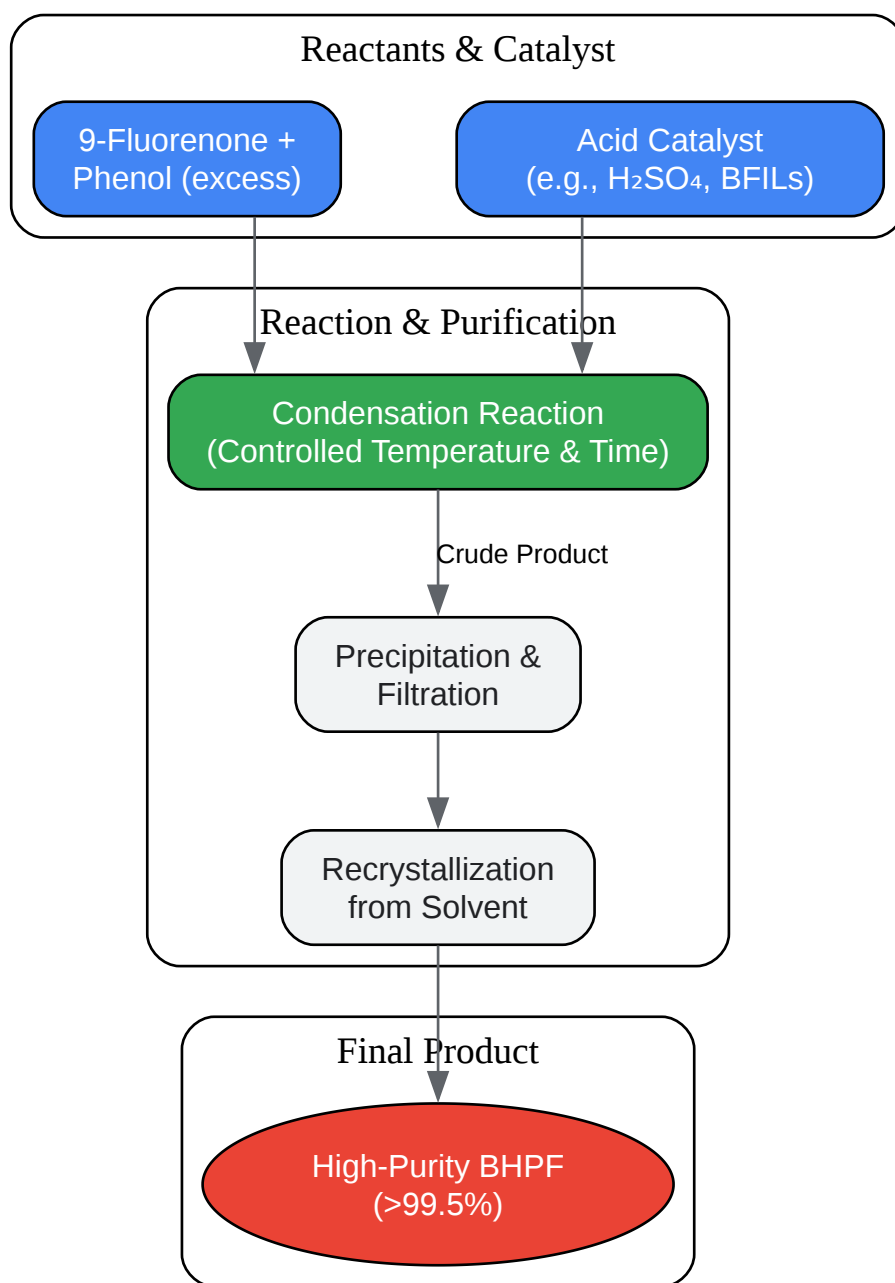
Table 2: Spectroscopic Data for **9,9-Bis(4-hydroxyphenyl)fluorene**

Technique	Observed Data	Reference(s)
¹ H NMR (300 MHz, DMSO)	δ 8.46 (s, 1H), 8.01-7.89 (m, 4H), 7.86-7.67 (m, 18H), 7.66-7.53 (m, 3H), 7.53-7.38 (m, 3H), 7.33 (t, J=7.9 Hz, 2H), 7.29-7.19 (m, 2H), 7.12-6.93 (m, 4H), 6.83 (d, J=8.3 Hz, 1H)	[5]
Mass Spectrometry	Molecular Ion Peak (m/z): 350	[8]

| Characterization | Further characterization is commonly performed using FT-IR and ¹³C NMR spectroscopy. |[16] |

Synthesis of 9,9-Bis(4-hydroxyphenyl)fluorene

BHPF is typically synthesized via an acid-catalyzed condensation reaction between 9-fluorenone and an excess of phenol.[12][17] Phenol acts as both a reactant and a solvent in this process.[17] Various catalysts can be employed, including inorganic acids (e.g., sulfuric acid), organic acids, and more recently, reusable catalysts like bifunctional ionic liquids (BFILs) to promote greener chemistry.[8][12][17]



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Fig. 1: General workflow for the synthesis of BHPF.

Experimental Protocol: Synthesis via Bifunctional Ionic Liquid Catalysis

This protocol is adapted from a method demonstrating high yield and selectivity.[17][18][19]

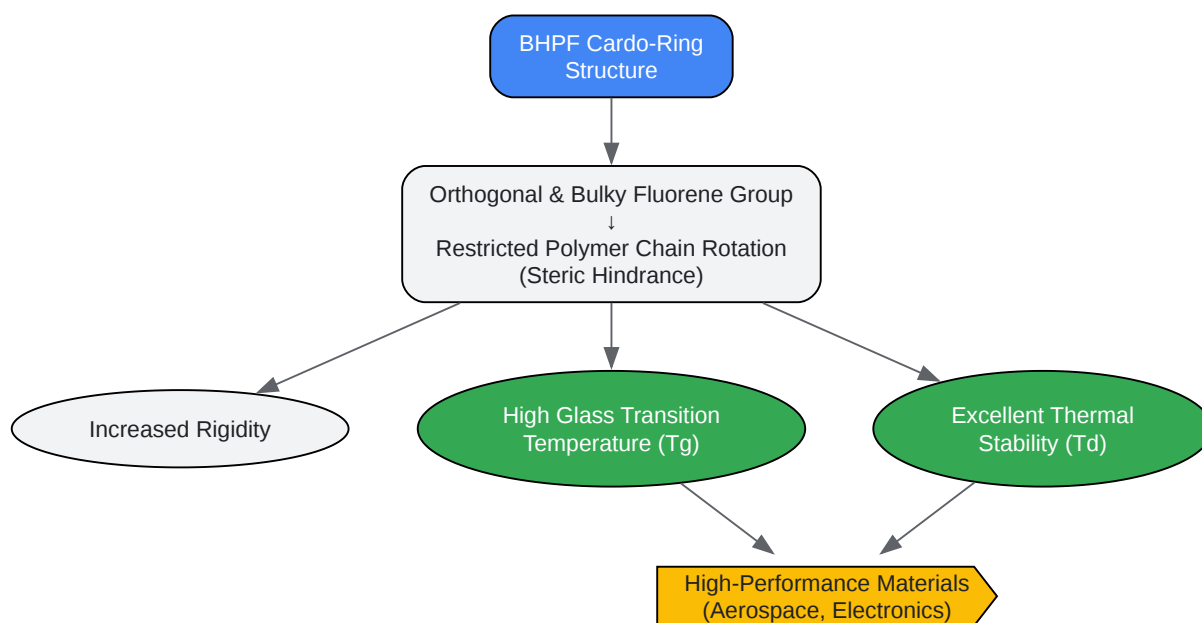
- **Reaction Setup:** In a round-bottom flask, combine 9-fluorenone (10 mmol), phenol (60 mmol), and the bifunctional ionic liquid (BFIL) catalyst 6c ($[\text{HSO}_3\text{C}_3\text{MBT}][\text{p-CH}_3\text{C}_6\text{H}_4\text{SO}_3]$) (1.5 mmol, 15 mol%).[\[17\]](#)
- **Reaction Conditions:** Heat the mixture to 110 °C and stir for 4 hours.[\[17\]](#) Phenol serves as both the reactant and the solvent.[\[17\]](#)
- **Monitoring:** The progress of the reaction can be monitored using Thin-Layer Chromatography (TLC).
- **Work-up:** After the reaction is complete, cool the mixture to room temperature. The crude product can be isolated.
- **Purification:** The crude product is subjected to purification steps, commonly recrystallization from a suitable solvent, to achieve the required high purity (>99.5%).[\[12\]](#)
- **Characterization:** The final product is dried and characterized using NMR, MS, and FT-IR to confirm its structure and purity.[\[16\]](#) This method can achieve nearly 100% conversion of 9-fluorenone with a BHPF selectivity of over 95%.[\[18\]](#)[\[19\]](#)

Key Applications and Mechanisms of Action

The unique cardo-ring of BHPF is central to its primary applications and biological effects.

Application in Polymer Science

The rigid and bulky fluorene group, when incorporated into a polymer backbone, acts as a "cardo" unit that restricts segmental motion. This structural feature is directly responsible for the enhanced thermal properties of the resulting polymers.



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Fig. 2: Influence of the cardo-ring on polymer properties.

The practical impact of incorporating BHPF is evident in the thermal data of copolymers.

Table 3: Thermal Properties of Bisphenol A (BPA) and BHPF Copolymers

BHPF Content (mol%)	Glass Transition Temp. (Tg)	5% Weight Loss Temp. (Td-5%)	Reference
0 (Pure BPA-PC)	~140 °C	~320 °C	[3]
1	Greatly improved vs. pure PC	420-425 °C	[3]
5	Slow growth trend vs. 1%	420-425 °C	[3]
70	216 °C	-	[3]

| 85 | 232 °C | - |[3] |

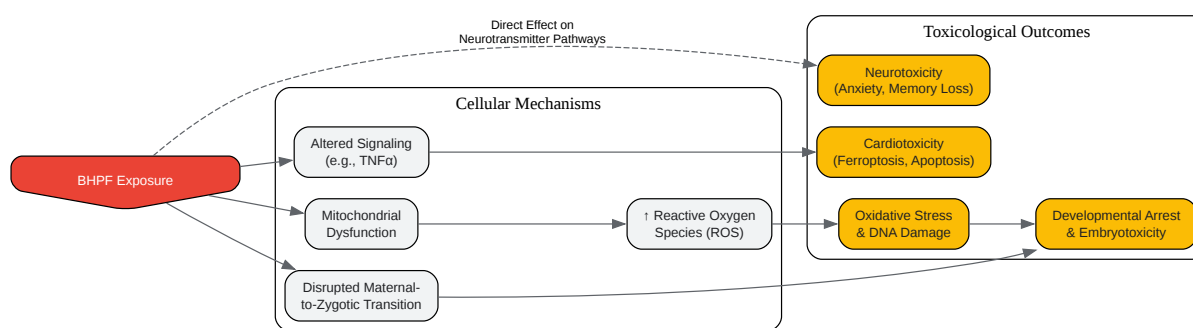
As shown, even a small amount (1 mol%) of BHPF can significantly increase the thermal stability of polycarbonate.[3]

Relevance in Drug Development and Toxicology

BHPF is a known endocrine disruptor that interacts with various biological pathways. Its effects are a subject of ongoing research, particularly concerning its potential as a substitute for Bisphenol A (BPA).

- **Endocrine Disruption:** BHPF is described as having anti-estrogenic properties.[6][8] Like other bisphenols, it can interact with nuclear receptors and related signaling pathways, disrupting normal hormonal functions.[20]
- **Developmental and Reproductive Toxicity:** In vitro studies using mouse embryos have shown that BHPF exposure can cause developmental arrest.[10] The mechanism involves the disruption of the maternal-to-zygotic transition by impairing zygotic genome activation and maternal mRNA degradation.[10]
- **Mitochondrial Dysfunction and Oxidative Stress:** BHPF exposure has been linked to impaired mitochondrial function, characterized by reduced membrane potential and decreased ATP production.[10] This leads to an accumulation of reactive oxygen species (ROS), causing oxidative stress and DNA damage in embryos.[10]
- **Neurotoxicity:** Studies in adult zebrafish have demonstrated that chronic exposure to environmentally relevant concentrations of BHPF can lead to its accumulation in brain tissue. [9] This results in anxiety-like behaviors and deficits in learning and memory, indicating clear neurotoxic effects.[9] The toxicity involves the dysregulation of neurotransmitter and neurosteroid metabolic pathways.[9]
- **Cardiotoxicity:** In zebrafish embryos, BHPF has been shown to induce cardiac ferroptosis (a form of programmed cell death) and TNF α -driven apoptosis, leading to a reduction in cardiomyocytes and heart failure.[21]
- **Antimicrobial Potential:** Recent research has identified BHPF as a potent inhibitor of *Candida albicans* biofilms, suggesting a potential therapeutic application that warrants further

investigation.[11]



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Fig. 3: Simplified overview of BHPF's mechanisms of toxicity.

Conclusion

The cardo-ring structure of **9,9-Bis(4-hydroxyphenyl)fluorene** is the cornerstone of its utility in materials science, bestowing exceptional thermal and mechanical stability to a variety of polymers. However, this same structural complexity contributes to its significant biological activity. For researchers, scientists, and drug development professionals, BHPF represents a molecule of dual interest. It is both a building block for advanced materials and a potent endocrine disruptor with demonstrable toxicological effects on developmental, neurological, and cardiovascular systems. A thorough understanding of its synthesis, properties, and multifaceted mechanisms of action is essential for harnessing its benefits while mitigating its potential risks to human health and the environment.

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